

SIAIS164018 solubility and stock solution preparation

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Compound of Interest

Compound Name: SIAIS164018

Cat. No.: B12405786

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Application Notes and Protocols for SIAIS164018

For Researchers, Scientists, and Drug Development Professionals

Introduction

SIAIS164018 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Anaplastic Lymphoma Kinase (ALK) and Epidermal Growth Factor Receptor (EGFR). As a bifunctional molecule, **SIAIS164018** recruits these target proteins to the E3 ubiquitin ligase machinery, leading to their ubiquitination and subsequent degradation by the proteasome. This compound has demonstrated significant anti-proliferative activity in cancer cell lines, inducing G1 cell cycle arrest and apoptosis.[1][2] Furthermore, **SIAIS164018** has been shown to inhibit cancer cell migration and invasion by down-regulating the protein levels of FAK, PYK2, FER, RSK1, and GAK.[1][2] These attributes make **SIAIS164018** a valuable tool for research in oncology and drug development.

Physicochemical Properties

SIAIS164018 is a solid powder, typically light brown to brown in appearance. Its molecular formula is C₄₃H₄₈ClN₁₀O₇P, with a molecular weight of approximately 883.34 g/mol.[3]

Solubility and Stock Solution Preparation

The solubility of **SIAIS164018** in common laboratory solvents is a critical factor for the design and reproducibility of in vitro and in vivo experiments. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Table 1: Solubility of **SIAIS164018**

Solvent	Solubility	Notes
DMSO	~75 mg/mL (~81.54 mM)[4]	A clear solution of at least 2.5 mg/mL (2.83 mM) can also be achieved.[5]
Ethanol	No quantitative data available.	Likely has lower solubility than in DMSO.
Water	Presumed to be low (< 1 mg/mL).	For aqueous-based assays, dilution from a DMSO stock is recommended.

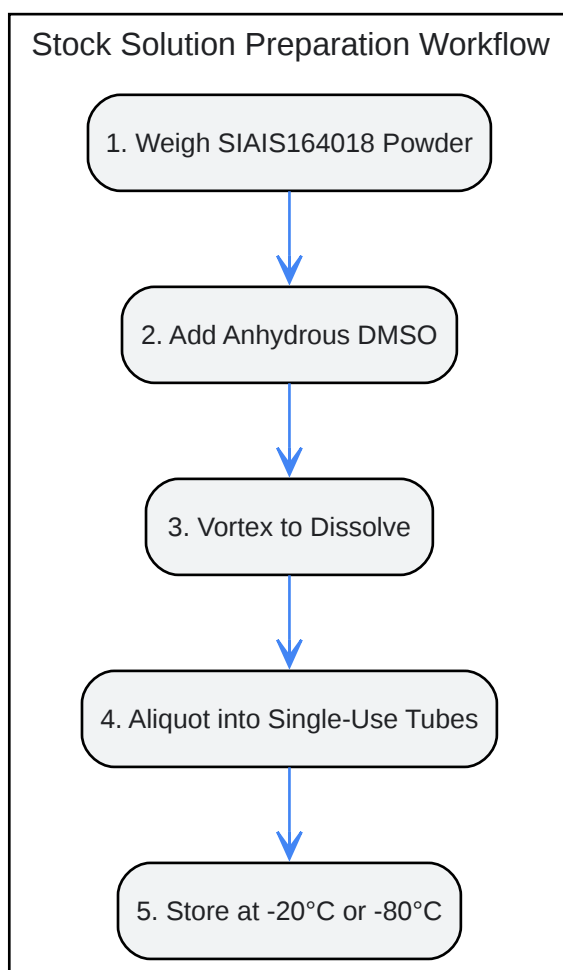
Protocol for Preparation of a 10 mM DMSO Stock Solution

Materials:

- **SIAIS164018** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Pre-weigh SIAIS164018:** Accurately weigh the desired amount of **SIAIS164018** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.883 mg of **SIAIS164018**.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the tube containing the **SIAIS164018** powder. For a 10 mM solution, if you weighed 0.883 mg, you would add 100 μ L of DMSO.
- **Dissolve the Compound:** Vortex the solution vigorously until the **SIAIS164018** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]



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Caption: Workflow for **SIAIS164018** stock solution preparation.

In Vitro Experimental Protocols

SIAIS164018 has been utilized in various cell-based assays to investigate its biological activity. Below is a general protocol for treating cancer cell lines with **SIAIS164018**.

General Protocol for Cell-Based Assays

Materials:

- Cancer cell lines (e.g., Calu-1, MDA-MB-231, SR, H1975)
- Complete cell culture medium
- **SIAIS164018** DMSO stock solution (e.g., 10 mM)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates
- Standard cell culture equipment (incubator, biosafety cabinet, etc.)

Procedure:

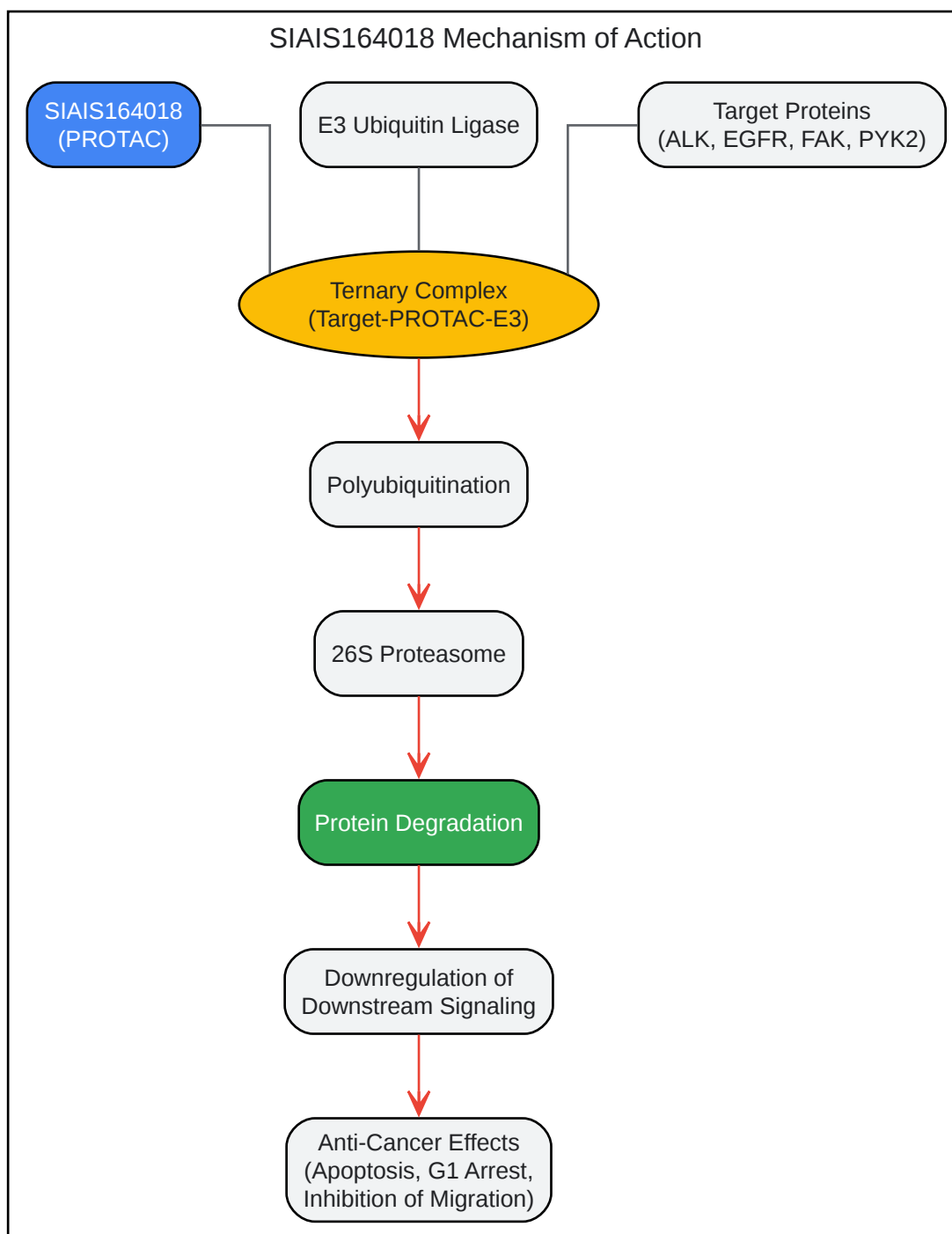
- Cell Seeding: Seed the desired cancer cell line into multi-well plates at a density appropriate for the specific assay and allow them to adhere overnight in a 37°C, 5% CO₂ incubator.
- Preparation of Working Solutions: On the day of treatment, thaw an aliquot of the **SIAIS164018** DMSO stock solution. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0.01 nM to 1000 nM). Ensure the final DMSO concentration in the culture medium is consistent across all treatments and does not exceed a level that affects cell viability (typically $\leq 0.1\%$).
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **SIAIS164018**. Include a vehicle control (medium

with the same final concentration of DMSO).

- Incubation: Incubate the cells for the desired period (e.g., 16, 24, 48, or 72 hours), depending on the experimental endpoint.^{[1][2]}
- Downstream Analysis: Following incubation, cells can be harvested and processed for various downstream analyses, such as:
 - Cell Proliferation Assays: (e.g., MTT, CellTiter-Glo)
 - Western Blot Analysis: To assess the degradation of target proteins (ALK, EGFR, FAK, etc.).
 - Cell Cycle Analysis: (e.g., by flow cytometry after propidium iodide staining).
 - Apoptosis Assays: (e.g., Annexin V/PI staining).
 - Cell Migration and Invasion Assays: (e.g., wound healing, transwell assays).

Signaling Pathway

SIAIS164018 functions as a PROTAC, inducing the degradation of specific target proteins. Its primary targets are ALK and EGFR. By linking these kinases to an E3 ubiquitin ligase, **SIAIS164018** triggers their polyubiquitination and subsequent degradation by the 26S proteasome. This leads to the downregulation of downstream signaling pathways that are crucial for cancer cell survival and proliferation. Additionally, **SIAIS164018** has been observed to induce the degradation of other oncoproteins involved in metastasis, such as FAK and PYK2.



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Caption: **SIAIS164018**-induced protein degradation pathway.

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